

# Application Note: TMC647055 Choline Salt Solubility Profiling

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: TMC647055 Choline salt

Cat. No.: B1191612

[Get Quote](#)

Compound Identity: TMC647055 (Compound 18a) Class: Macrocyclic Non-Nucleoside HCV NS5B Polymerase Inhibitor Chemical Nature: Lipophilic Macrocycle (Indole-based) formulated as a Choline Salt to improve bioavailability.

## Executive Summary & Mechanistic Rationale

TMC647055 is a potent Hepatitis C Virus (HCV) NS5B polymerase inhibitor.[1][2] Like many macrocyclic drugs in this class (e.g., Simeprevir), the parent molecule possesses high lipophilicity (High LogP) and poor aqueous solubility, which limits oral bioavailability.

**Why the Choline Salt?** The choline salt form is engineered to disrupt the crystal lattice energy of the parent acid. Choline, a quaternary ammonium cation

, is bulky and asymmetric. When paired with the large hydrophobic anion of TMC647055, it often prevents tight crystal packing, sometimes resulting in an amorphous solid or an "Ionic Liquid" behavior.

- In Ethanol: The salt exhibits high solubility. The organic ethyl group of the solvent interacts favorably with the lipophilic macrocycle, while the hydroxyl group stabilizes the ionic pair.
- In Water: The salt exhibits complex behavior. While the ionic headgroup (choline) is hydrophilic, the massive hydrophobic surface area of the TMC647055 anion drives self-aggregation. This often leads to "gelling" or precipitation upon dilution, rather than true molecular dissolution.

## Solubility Profile: Water vs. Ethanol[3]

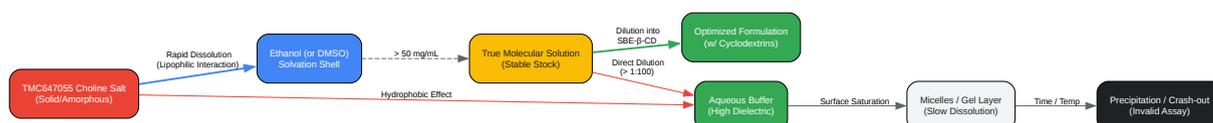
The following data summarizes the expected solubility behavior based on physicochemical principles of macrocyclic choline salts.

Feature	Ethanol (Absolute)	Water (Buffered/Saline)
Solubility Classification	High / Freely Soluble	Low / Sparingly Soluble (without additives)
Estimated Limit	> 50 mg/mL	< 2 mg/mL (Intrinsic)*
Dissolution Kinetics	Rapid dissolution.	Slow; prone to gelling or micelle formation.
Stability	Stable stock solution (sealed). [3]	Metastable; risk of precipitation over time (Ostwald ripening).
Primary Use	Preparation of Master Stocks.	Biological Assays (requires excipients like cyclodextrins).
Handling Precaution	Hygroscopic (keep desiccated).	pH-dependent (avoid low pH where free acid precipitates).

\*Note: Aqueous solubility can be enhanced significantly (to >2 mg/mL) using solubilizers like Sulfobutyl ether- $\beta$ -cyclodextrin (SBE- $\beta$ -CD), as noted in clinical formulation protocols.

## Visualization: Solvation & Workflow

The following diagram illustrates the solvation dynamics and the recommended workflow for handling **TMC647055 Choline Salt** to avoid "crash-out."



[Click to download full resolution via product page](#)

Caption: Workflow depicting the risk of aqueous crash-out and the necessity of organic stock preparation or cyclodextrin-assisted formulation.

## Detailed Experimental Protocols

### Protocol A: Preparation of Master Stock in Ethanol

Purpose: To create a stable, high-concentration stock for long-term storage and subsequent dilution. Reagents: Absolute Ethanol (200 proof, molecular biology grade).

- Weighing: Accurately weigh 10 mg of **TMC647055 Choline Salt** into a sterile glass vial.
  - Critical: Perform weighing quickly. Choline salts are hygroscopic. Exposure to humid air will cause the powder to become sticky, altering the effective mass.
- Solvent Addition: Add 1.0 mL of Absolute Ethanol.
- Dissolution: Vortex for 30–60 seconds. The solid should dissolve rapidly to form a clear, colorless to pale yellow solution.
  - Checkpoint: If particles remain, sonicate for 2 minutes.
- Storage: Aliquot into amber glass vials (to prevent photodegradation) with Teflon-lined caps. Store at -20°C.
  - Validity: Stable for 3–6 months if sealed against moisture.

### Protocol B: "Challenge" Protocol – Aqueous Solubility Assessment

Purpose: To determine the kinetic solubility limit in a specific aqueous buffer (e.g., PBS pH 7.4).

- Preparation: Place 5 mg of **TMC647055 Choline Salt** into a microcentrifuge tube.
- Stepwise Addition: Add PBS (pH 7.4) in 100 µL increments.
- Agitation: After each addition, vortex vigorously for 1 minute and inspect visually.

- Observation:
  - Phase 1 (Gelling): You may observe a viscous "gel" layer forming around the solid. This is the choline salt attracting water while the macrocycle refuses to dissolve.
  - Phase 2 (Cloud Point): Continue adding buffer until the supernatant is clear or the gel disperses.
- Quantification (Optional): Centrifuge the saturated mixture (15,000 x g, 10 min). Analyze the supernatant via HPLC-UV to determine exact concentration.
  - Expectation: Without cyclodextrins, solubility is likely < 1 mg/mL.

## Protocol C: Biological Assay Formulation (The "No-Crash" Method)

Purpose: To prepare a working solution (e.g., 10  $\mu$ M) for cell-based assays without precipitating the drug. Reference Standard: Uses SBE- $\beta$ -CD (Sulfobutyl ether- $\beta$ -cyclodextrin) as a sequestering agent (Ref 1).

- Carrier Preparation: Prepare a 20% (w/v) SBE- $\beta$ -CD solution in saline or PBS. Stir until clear.
- Stock Dilution:
  - Take your Ethanol (or DMSO) Master Stock (e.g., 20 mg/mL).
  - Add the stock slowly (dropwise) into the 20% SBE- $\beta$ -CD solution while vortexing.
  - Ratio: Keep the organic solvent concentration < 10% (v/v) if possible, or as tolerated by your cells.
- Verification: The resulting solution should be optically clear. The cyclodextrin cavity encapsulates the lipophilic macrocycle, while the choline/exterior remains hydrophilic.
- Serial Dilution: Perform subsequent serial dilutions using the same carrier media (media containing SBE- $\beta$ -CD) to prevent precipitation upon dilution.

## References

- MedChemExpress. "TMC647055 Choline salt Product Information." MedChemExpress.com. Accessed February 9, 2026. [Link](#)
  - Citation for solubility data (DMSO/Cyclodextrin protocols) and biological activity.
- Vendeville, S., et al. "Finger loop inhibitors of the HCV NS5b polymerase.[4] Part II. Optimization of tetracyclic indole-based macrocycle leading to the discovery of TMC647055." Bioorganic & Medicinal Chemistry Letters, 22(13), 4437–4443 (2012).[4] [Link](#)
  - Primary literature describing the discovery, structure, and optimiz
- Devogelaere, B., et al. "TMC647055, a Potent Nonnucleoside Hepatitis C Virus NS5B Polymerase Inhibitor with Cross-Genotypic Coverage." Antimicrobial Agents and Chemotherapy, 56(9), 4676–4684 (2012). [Link](#)
  - Source for biological mechanism (NS5B inhibition) and virological profiling.
- ChemicalBook. "TMC-647055 Product Description." ChemicalBook.com. Accessed February 9, 2026. [Link](#)
  - General physicochemical property reference.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 4. TMC-647055 - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]

- To cite this document: BenchChem. [Application Note: TMC647055 Choline Salt Solubility Profiling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1191612#tmc647055-choline-salt-solubility-in-water-vs-ethanol>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)